

Application Notes and Protocols for the Extraction of Hainanmurpanin from *Murraya paniculata*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hainanmurpanin*

Cat. No.: B016064

[Get Quote](#)

These application notes provide a comprehensive protocol for the extraction and purification of **Hainanmurpanin**, a coumarin found in the leaves of *Murraya paniculata* (L.) Jack, also known as *Murraya exotica* L. The described methodology is intended for researchers, scientists, and professionals in drug development interested in isolating this compound for further study.

Introduction

Hainanmurpanin is a natural coumarin that has been isolated from the aerial parts of *Murraya paniculata*[1]. The following protocol is based on a detailed study by Wang et al. (2018), which employs a combination of supercritical fluid extraction (SFE) and high-speed countercurrent chromatography (HSCCC) to achieve high purity of the final compound[2]. This method is efficient and yields a significant amount of **Hainanmurpanin** from the plant material.

Data Presentation

The following table summarizes the quantitative data from the extraction and purification process as described by Wang et al. (2018)[2].

Parameter	Value	Unit
Starting Plant Material (Leaves of <i>Murraya exotica</i> L.)	100	g
Supercritical Fluid Extraction (SFE)		
Pressure	27	MPa
Temperature	52	°C
Volume of Entrainer	60	mL
Yield of Crude Extracts	7.91	g
Solvent Extraction		
Methanol/Water Solution	80%	v/v
Yield of Methanol/Water Extracts	4.23	g
High-Speed Countercurrent Chromatography (HSCCC)		
Initial HSCCC Concentrates	900	mg
Final Yield of Hainanmurpanin	103.2	mg
Purity of Hainanmurpanin	97.66	%

Experimental Protocols

Plant Material Preparation

- Source: Leaves of *Murraya exotica* L. (a synonym of *Murraya paniculata*).
- Preparation: The leaves should be dried and ground into a fine powder to increase the surface area for efficient extraction.

Supercritical Fluid Extraction (SFE) with CO₂

This initial extraction step isolates the crude extract from the plant material.

- Apparatus: A supercritical fluid extractor.
- Procedure:
 - Load the ground leaf powder into the extraction vessel.
 - Set the SFE parameters as follows:
 - Pressure: 27 MPa
 - Temperature: 52°C
 - Entrainer Volume: 60 mL
 - Perform the extraction with CO₂ as the supercritical fluid.
 - Collect the resulting crude extract. From 100 g of leaves, a yield of approximately 7.91 g of crude extract can be expected[2].

Solvent Extraction

This step further refines the crude extract.

- Solvent: 80% methanol in water.
- Procedure:
 - Dissolve the crude extract obtained from SFE in the 80% methanol/water solution.
 - Condense the solution to obtain the methanol/water extract. This process yields approximately 4.23 g of extract from the initial crude extract[2].

Two-Step High-Speed Countercurrent Chromatography (HSCCC)

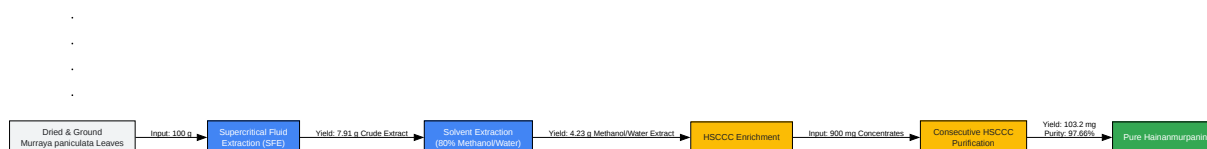
This chromatographic technique is used for the final isolation and purification of **Hainanmurpanin**.

- Apparatus: A high-speed countercurrent chromatograph.

- Procedure:
 - Enrichment Step (Conventional HSCCC):
 - Subject the methanol/water extract to an initial round of HSCCC for enrichment of the target compounds.
 - This step is expected to yield approximately 2.50 g of concentrate from 4.23 g of the methanol/water extract[2].
 - Purification Step (Consecutive HSCCC):
 - From 900 mg of the enriched concentrate, perform consecutive HSCCC to isolate **Hainanmurpanin**.
 - This final purification step yields approximately 103.2 mg of **Hainanmurpanin** with a purity of up to 97.66%[2].

Experimental Workflow Diagram

The following diagram illustrates the workflow for the extraction and purification of **Hainanmurpanin**.



[Click to download full resolution via product page](#)

Caption: Workflow for **Hainanmurpanin** Extraction and Purification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Two new coumarins from *Murraya paniculata* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Preparative isolation and purification of hainanmurpanin, meranzin, and phebalosin from leaves of *Murraya exotica* L. using supercritical fluid extraction combined with consecutive high-speed countercurrent chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for the Extraction of Hainanmurpanin from *Murraya paniculata*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016064#protocol-for-hainanmurpanin-extraction-from-plant-material]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com